

# proper handling and storage procedures for 3-(4-Phenylphenyl)propanoic acid

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## Compound of Interest

Compound Name: 3-(4-Phenylphenyl)propanoic acid

Cat. No.: B031669

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## Technical Support Center: 3-(4-Phenylphenyl)propanoic Acid

This technical support guide provides detailed information on the proper handling, storage, and troubleshooting for experiments involving **3-(4-Phenylphenyl)propanoic acid** (CAS No. 35888-99-4).

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended personal protective equipment (PPE) when handling **3-(4-Phenylphenyl)propanoic acid**?

**A1:** It is recommended to handle **3-(4-Phenylphenyl)propanoic acid** in accordance with good industrial hygiene and safety practices. This includes wearing a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields. In cases where dust may be generated, a NIOSH-approved respirator may be necessary.<sup>[1]</sup>

**Q2:** What are the appropriate storage conditions for **3-(4-Phenylphenyl)propanoic acid**?

**A2:** Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[1]</sup> It should be kept away from incompatible materials such as strong oxidizing agents.

**Q3:** How should I handle an accidental spill of **3-(4-Phenylphenyl)propanoic acid**?

A3: For a small spill, you should wear appropriate PPE, sweep up the solid material, and place it in a suitable container for disposal. Avoid generating dust. Ensure the area is well-ventilated. For larger spills, evacuate the area and prevent further leakage if it is safe to do so.

Q4: What are the known incompatibilities for this compound?

A4: While specific incompatibility data for **3-(4-Phenylphenyl)propanoic acid** is not readily available, similar compounds should be kept away from strong oxidizing agents.

Q5: What should I do in case of accidental contact with the skin or eyes?

A5: In case of skin contact, wash off immediately with plenty of water. For eye contact, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.<sup>[1]</sup> In both instances, seek medical attention if irritation persists.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Improper storage leading to degradation of the compound.	Ensure the compound is stored in a tightly sealed container in a cool, dry place as recommended. Consider running a quality control check (e.g., melting point) to assess purity.
Contamination of the material.	Use clean spatulas and glassware. Avoid cross-contamination with other reagents.	
Difficulty dissolving the compound	Use of an inappropriate solvent.	Solubility information is not widely available. Small-scale solubility tests with various common laboratory solvents (e.g., DMSO, DMF, ethanol) are recommended to determine the most suitable one for your application.
The compound has degraded or is impure.	Verify the purity of the compound. The melting point for 98% pure 3-(4-Biphenyl)propionic acid is between 148.0-154.0°C. <a href="#">[2]</a>	
Material appears discolored or clumped	Absorption of moisture or degradation.	This may indicate that the compound has been exposed to air or moisture for an extended period. It is best to use a fresh, unopened container if the integrity of the material is in doubt.

## Quantitative Data

Property	Value	Source
Molecular Formula	C15H14O2	[3]
Molecular Weight	226.28 g/mol	[3]
CAS Number	35888-99-4	[3]
Melting Point	148.0-154.0°C (for 98% purity)	[2]

## Experimental Protocols

### General Protocol for Handling and Weighing

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a fume hood. Put on all required personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Weighing: Use a clean, dry spatula to transfer the desired amount of **3-(4-Phenylphenyl)propanoic acid** from the storage container to a weighing vessel on a calibrated analytical balance.
- Transfer: Carefully transfer the weighed solid to your reaction vessel.
- Cleaning: After use, tightly seal the storage container. Clean any residual solid from the spatula and the weighing area. Dispose of any contaminated materials according to your institution's guidelines.
- Handwashing: Wash your hands thoroughly after handling the compound, even if you were wearing gloves.[1]

### General Protocol for Storage

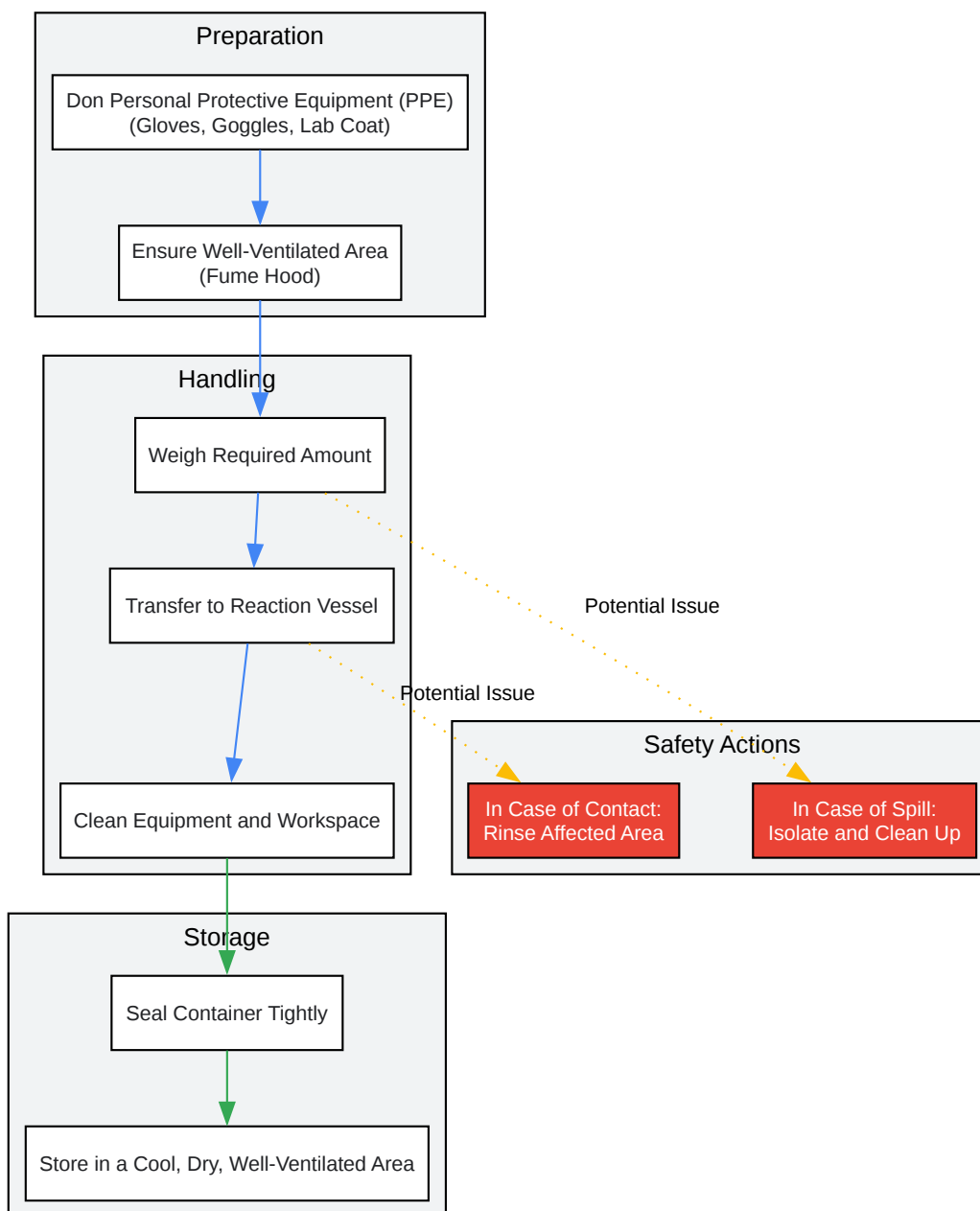
- Container: Always keep the compound in its original, tightly sealed container when not in use.[1]

- Environment: Store the container in a cool, dry, and well-ventilated place.<sup>[1]</sup> Avoid direct sunlight and areas with high humidity.
- Segregation: Store away from incompatible materials, such as strong oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the compound name and any relevant hazard information.

Disclaimer: The handling and storage information provided is based on data for the closely related compound, 2-(biphenyl-4-yl)propionic acid. Researchers should always consult the specific Safety Data Sheet (SDS) for the product they are using and perform their own risk assessment before starting any new experimental procedure.

## Visual Workflow

## Workflow for Handling and Storage of 3-(4-Phenylphenyl)propanoic Acid

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Caption: Logical workflow for safe handling and storage of **3-(4-Phenylphenyl)propanoic acid**.

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## References

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